

Application Notes and Protocols for (Rac)-BAY-985 in Kinase Assays

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Introduction

(Rac)-BAY-985 is a potent and selective, ATP-competitive small molecule inhibitor of TANK-binding kinase 1 (TBK1) and I κ B kinase ϵ (IKK ϵ).[1][2] These non-canonical I κ B kinases are key regulators of the type I interferon (IFN) response to pathogen infection and play crucial roles in innate immunity, inflammation, and oncogenesis.[3][4] TBK1 and IKK ϵ are activated downstream of various pattern recognition receptors and mediate the phosphorylation and activation of the transcription factor IRF3, leading to the induction of type I IFNs.[4] Dysregulation of the TBK1/IKK ϵ signaling pathway is implicated in autoimmune diseases and various cancers, making these kinases attractive therapeutic targets.

These application notes provide detailed protocols for utilizing **(Rac)-BAY-985** in both biochemical and cellular kinase assays to probe TBK1/IKKɛ activity and for screening and characterization of potential inhibitors.

Data Presentation (Rac)-BAY-985 Inhibitory Activity



Target	IC50 (nM)	Assay Conditions
TBK1	2	Low ATP, TR-FRET
TBK1	30	High ATP, TR-FRET
ΙΚΚε	2	Low ATP, TR-FRET
pIRF3 (cellular)	74	Mechanistic Assay
SK-MEL-2 proliferation	900	Cell-based
ACHN proliferation	7260	Cell-based

Data compiled from multiple sources.

Off-Target Kinase Inhibition Profile of (Rac)-BAY-985

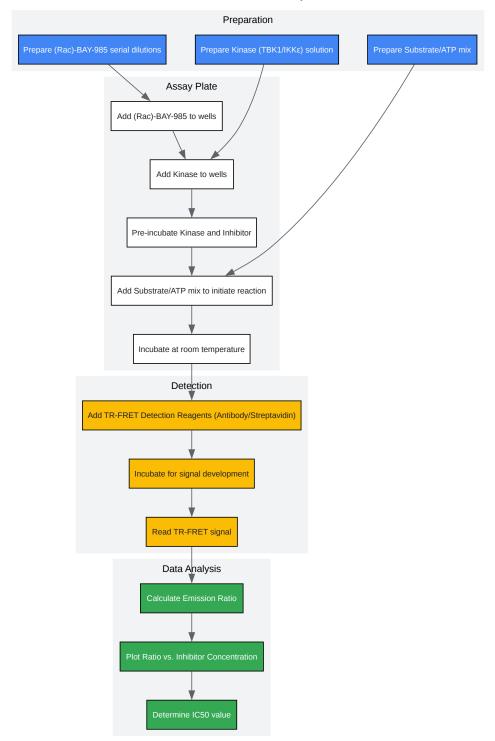
Off-Target Kinase	IC50 (nM)
FLT3	123
RSK4	276
DRAK1	311
ULK1	7930

This table presents a selection of off-target kinases inhibited by **(Rac)-BAY-985**. A comprehensive kinase panel screening is recommended for detailed selectivity profiling.

Signaling Pathway

The following diagram illustrates the central role of TBK1 and IKKs in the signaling pathway leading to type I interferon production upon viral infection.

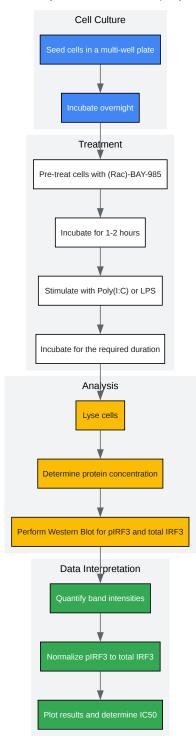




TR-FRET Biochemical Kinase Assay Workflow



Cellular Assay Workflow for IRF3 Phosphorylation



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